Technical Support Center: 5-Hydroxyfuran-2(5H)-one

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Compound of Interest		
Compound Name:	5-Hydroxyfuran-2(5H)-one	
Cat. No.:	B076023	Get Quote

Welcome to the technical support center for **5-Hydroxyfuran-2(5H)-one**. This guide is intended for researchers, scientists, and drug development professionals. Here you will find troubleshooting guides and frequently asked questions (FAQs) to address common issues encountered during the storage and handling of this compound.

Frequently Asked Questions (FAQs)

Q1: What are the recommended storage conditions for solid **5-Hydroxyfuran-2(5H)-one**?

A1: Solid **5-Hydroxyfuran-2(5H)-one** should be stored in a tightly sealed container in a refrigerator at 2-8°C.[1][2] Some suppliers also recommend storage at room temperature if the material is kept desiccated.[3]

Q2: How should I prepare and store stock solutions of 5-Hydroxyfuran-2(5H)-one?

A2: For optimal stability, prepare concentrated stock solutions in a suitable organic solvent such as acetone or chloroform.[1][4] These stock solutions should be stored in tightly sealed vials at -20°C or below.[1]

Q3: Can I store **5-Hydroxyfuran-2(5H)-one** in aqueous solutions?

A3: It is highly recommended to prepare aqueous solutions fresh for each experiment.[1] **5- Hydroxyfuran-2(5H)-one** is susceptible to rapid degradation in aqueous solutions, especially



at neutral or basic pH.[1] If short-term storage is necessary, the aqueous solution should be kept at 2-8°C and maintained at an acidic pH (ideally 4-5).[1]

Q4: What are the main degradation pathways for **5-Hydroxyfuran-2(5H)-one**?

A4: The primary degradation pathway is pH-dependent hydrolysis, which leads to the opening of the furanone ring.[1] In strongly basic solutions (pH > 9), the compound can isomerize and subsequently hydrate to form succinic acid.[1][5] It also exists in a chemical equilibrium with its isomer, cis- β -formylacrylic acid, through ring-chain tautomerism.[5]

Q5: What personal protective equipment (PPE) should I use when handling **5-Hydroxyfuran-2(5H)-one**?

A5: When handling **5-Hydroxyfuran-2(5H)-one**, you should wear suitable protective clothing, chemical-impermeable gloves, and tightly fitting safety goggles with side-shields.[6] Handling should be done in a well-ventilated area, and the formation of dust and aerosols should be avoided.[6]

Troubleshooting Guides

Issue 1: Rapid loss of compound activity in my experiments.

- Possible Cause: Degradation of 5-Hydroxyfuran-2(5H)-one in your aqueous experimental buffer. The compound is unstable at neutral or basic pH.[1]
- Solution:
 - pH Control: Ensure your working solution is buffered to an acidic pH, ideally between 4 and 5, using a suitable buffer like an acetate buffer.[1]
 - Fresh Preparation: Always prepare your aqueous working solutions immediately before use from a frozen, concentrated stock in an organic solvent.[1]
 - Temperature Control: Keep your solutions on ice during the experiment if possible and store any remaining solution at 2-8°C for only a very short duration.[1]

Issue 2: High variability and poor reproducibility in experimental results.



 Possible Cause: Inconsistent concentrations of the active compound due to on-bench degradation during the course of the experiment, especially in biological media at a physiological pH of ~7.4.[1]

Solution:

- Standardize Preparation Time: Prepare the working solution at the same time point before starting each experiment to ensure consistent compound concentration.
- Use of Internal Standard: For analytical experiments, consider using an internal standard to account for any degradation that may occur during sample preparation and analysis.
- Monitor Stability: Use an analytical method like HPLC-UV to monitor the concentration of 5-Hydroxyfuran-2(5H)-one in your experimental buffer over the time course of your experiment to understand its stability under your specific conditions.[1]

Data Presentation

Table 1: Physical and Chemical Properties of 5-Hydroxyfuran-2(5H)-one

Property	Value	Reference
CAS Number	14032-66-7	[7]
Molecular Formula	C4H4O3	[7]
Molecular Weight	100.07 g/mol	[7]
Melting Point	52-55 °C	[4]
Boiling Point	361 °C at 760 mmHg	[4]
Flash Point	186.5 °C	[4]
Solubility	Slightly soluble in Acetone and Chloroform	[4]

Table 2: Recommended Storage Conditions Summary



Form	Storage Temperature	Solvent	Container	Duration
Solid	2-8 °C	N/A	Tightly sealed	Long-term
Stock Solution	-20 °C or below	Acetone, Chloroform	Tightly sealed vials	Long-term
Aqueous Solution	2-8 °C	Acidic Buffer (pH 4-5)	Tightly sealed	Short-term (hours)

Experimental Protocols

Protocol 1: Preparation of a Stock Solution

- Materials: 5-Hydroxyfuran-2(5H)-one (solid), anhydrous acetone (or chloroform), appropriate volumetric flask, and a calibrated balance.
- Procedure: a. In a well-ventilated fume hood, weigh the desired amount of 5-Hydroxyfuran-2(5H)-one. b. Transfer the solid to a volumetric flask. c. Add a small amount of the organic solvent to dissolve the solid completely. d. Once dissolved, add the solvent up to the calibration mark of the volumetric flask. e. Mix the solution thoroughly. f. Aliquot the stock solution into smaller, tightly sealed vials for storage at -20°C or below to avoid repeated freeze-thaw cycles.

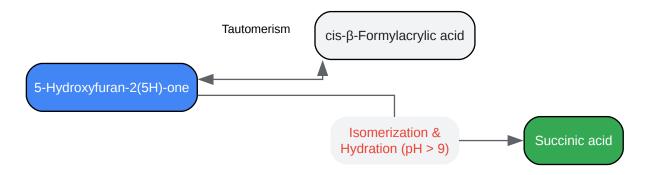
Protocol 2: Monitoring Stability using HPLC-UV

- Objective: To determine the stability of 5-Hydroxyfuran-2(5H)-one in a specific aqueous buffer.
- Methodology: a. Prepare the desired aqueous buffer (e.g., phosphate buffer at pH 7.4 and acetate buffer at pH 4.5). b. Prepare a fresh working solution of 5-Hydroxyfuran-2(5H)-one in the test buffer at the desired concentration. c. Immediately inject a sample (t=0) into an HPLC system equipped with a UV detector. d. Incubate the remaining solution at a constant temperature (e.g., 25°C or 37°C) in the dark.[1] e. Take aliquots at various time points (e.g., 1, 2, 4, 8, 24 hours) and inject them into the HPLC. f. Quantify the peak area of 5-



Hydroxyfuran-2(5H)-one at each time point. g. Plot the percentage of the remaining compound against time to determine its stability profile.

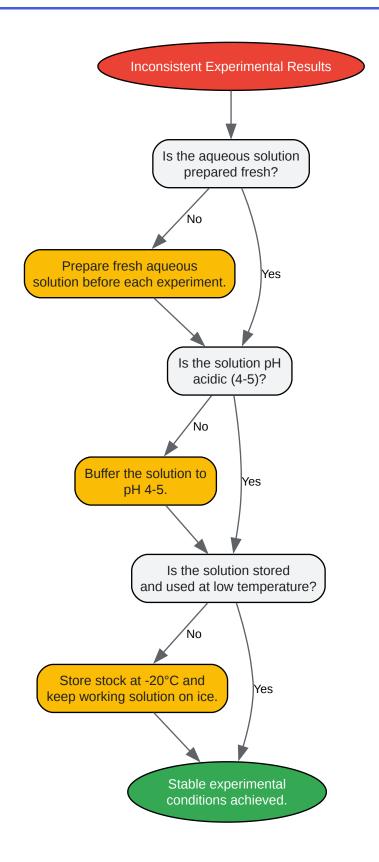
Visualizations



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Caption: Degradation pathway of **5-Hydroxyfuran-2(5H)-one**.





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Caption: Troubleshooting workflow for stability issues.



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